

An In-depth Technical Guide to the Physical Properties of Lithium Salicylate Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium salicylate*

Cat. No.: *B1592833*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **lithium salicylate** powder, a compound of interest in pharmaceutical and chemical applications. The information is presented to support research, development, and formulation activities.

Core Physical and Chemical Properties

Lithium salicylate is the lithium salt of salicylic acid and is typically available as a white to off-white crystalline powder.^{[1][2]} It is known to be hygroscopic, meaning it readily absorbs moisture from the air.^{[1][3]} The compound is also heat-sensitive and should be stored at room temperature in a dry, cool, and well-ventilated place.

Quantitative Physical Properties

The key quantitative physical properties of **lithium salicylate** are summarized in the table below. It is important to note that **lithium salicylate** can exist in both anhydrous and monohydrate forms, which affects its molecular weight. Discrepancies in reported density values are also noted.

Property	Value	Notes
Molecular Formula	Anhydrous: $C_7H_5LiO_3$ Monohydrate: $C_7H_7LiO_4$	
Molecular Weight	Anhydrous: ~144.05 g/mol Monohydrate: ~162.1 g/mol	Calculated from molecular formulas.
Melting Point	>350 °C (decomposes)	Decomposes upon heating.[3]
Boiling Point	Not applicable	Decomposes before boiling.
Density	1.428 g/cm ³ (at 20°C)	One source reports 1.1300 g/cm ³ , but 1.428 g/cm ³ is more frequently cited in technical data sheets.
pKa (of parent acid)	~2.97 (for Salicylic Acid)	As the salt of a strong base and a weak acid, the solution's pH is influenced by the pKa of salicylic acid.

Solubility Profile

Quantitative solubility data for **lithium salicylate** in g/100mL is not readily available in the surveyed literature. However, its qualitative solubility is well-documented.

Solvent	Solubility	Notes
Water	Soluble	Dissolves readily in water, making it suitable for aqueous applications. [1] [4] [5]
Ethanol	Soluble	Also soluble in ethanol. [3] A recrystallization method from ethanol (2mL/g) suggests high solubility. [3]
Organic Solvents	Slightly Soluble	Limited solubility in non-polar organic solvents. [1]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a solid powder like **lithium salicylate**.

Determination of Melting Point (Decomposition)

The capillary method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (digital or oil bath)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **lithium salicylate** powder is finely ground using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is tapped into the powder, and the tube is inverted and gently tapped on a hard surface to pack the powder into the sealed end. The packed sample height should be 2-3 mm.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 20-30 °C below the expected decomposition temperature.
- **Observation:** The heating rate is then reduced to 1-2 °C per minute. The temperature at which the substance first shows signs of decomposition (e.g., discoloration, charring) is recorded as the onset of decomposition. Since **lithium salicylate** decomposes at a high temperature, a precise melting range is not typically observed.

Determination of Bulk Density

Bulk density is determined by measuring the volume of a known mass of the powder.

Apparatus:

- Graduated cylinder (e.g., 100 mL)
- Analytical balance
- Spatula
- Sieve (optional, to break up agglomerates)

Procedure:

- **Mass Measurement:** A predetermined mass (e.g., 50 g) of **lithium salicylate** powder is accurately weighed using an analytical balance.
- **Volume Measurement:** The weighed powder is gently introduced into a graduated cylinder. The cylinder is not tapped or shaken.
- **Reading:** The volume occupied by the powder is read directly from the graduated cylinder.

- Calculation: The bulk density is calculated using the formula: Bulk Density = Mass of Powder / Volume of Powder

Determination of Solubility (Qualitative)

This protocol establishes the qualitative solubility of **lithium salicylate** in a given solvent.

Apparatus:

- Test tubes and rack
- Spatula
- Vortex mixer or stirring rod
- Solvents (e.g., water, ethanol)

Procedure:

- Solvent Addition: A fixed volume of the solvent (e.g., 3 mL) is added to a test tube.
- Solute Addition: A small, measured amount of **lithium salicylate** powder (e.g., 100 mg) is added to the solvent.
- Mixing: The mixture is agitated vigorously using a vortex mixer or stirring rod for a set period (e.g., 1-2 minutes).
- Observation: The solution is observed to see if the solid has completely dissolved.
- Incremental Addition: If the solid dissolves, further increments of the powder are added and the process is repeated until the powder no longer dissolves, indicating a saturated solution. The substance is classified as "soluble," "slightly soluble," or "insoluble" based on the amount that dissolves.

Determination of pKa (via Potentiometric Titration of Salicylic Acid)

Since **lithium salicylate** is a salt, the relevant pKa is that of its parent acid, salicylic acid. This can be determined by titrating a solution of salicylic acid with a strong base.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Solution of salicylic acid in a suitable solvent (e.g., water or a water/ethanol mixture)

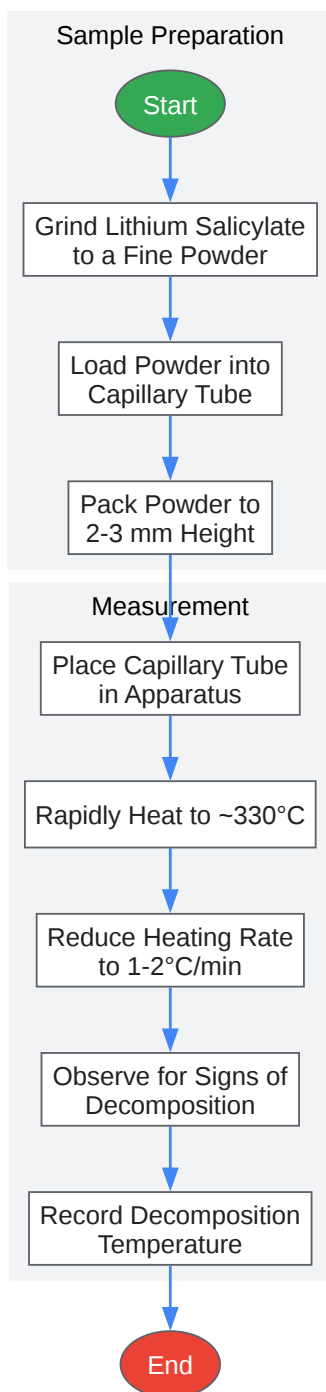
Procedure:

- Sample Preparation: A known concentration of salicylic acid is prepared in a beaker.
- Titration Setup: The beaker is placed on a magnetic stirrer, the pH electrode is immersed in the solution, and the initial pH is recorded.
- Titration: The standardized NaOH solution is added in small, precise increments from the burette. After each addition, the solution is stirred, and the pH is recorded once it stabilizes.
- Data Analysis: A titration curve is generated by plotting the pH (y-axis) versus the volume of NaOH added (x-axis).
- pKa Determination: The pKa is the pH at the half-equivalence point (the point at which half of the acid has been neutralized by the base). This corresponds to the midpoint of the steepest part of the titration curve.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for determining the decomposition point of **lithium salicylate** powder.

Workflow for Decomposition Point Determination



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in determining the decomposition temperature of **lithium salicylate** powder using the capillary method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chemimpex.com [chemimpex.com]
- 3. LITHIUM SALICYLATE | 552-38-5 [chemicalbook.com]
- 4. Lithium salicylate, tech. | Fisher Scientific [fishersci.ca]
- 5. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Lithium Salicylate Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592833#physical-properties-of-lithium-salicylate-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com